

Furan-3-yl Boronic Acid Pinacol Ester: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(Furan-3-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of furan-3-yl boronic acid pinacol ester, a key building block in modern organic synthesis. This document outlines its structural characteristics, physicochemical properties, and its role in significant chemical transformations. Detailed experimental protocols for the determination of its physical properties are also provided, alongside a visualization of its most common application, the Suzuki-Miyaura cross-coupling reaction.

Core Physical Properties

Furan-3-yl boronic acid pinacol ester, with the chemical formula $C_{10}H_{15}BO_3$, is a white crystalline solid at room temperature.^[1] Its molecular weight is 194.04 g/mol .^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ BO ₃	[1] [2]
Molecular Weight	194.04 g/mol	[1]
Melting Point	62-65 °C	[1]
Boiling Point (Predicted)	255.0 ± 13.0 °C	[1]
Density (Predicted)	1.03 ± 0.1 g/cm ³	[1]
Appearance	White crystalline solid	[1]

Spectroscopic and Chemical Identifiers

Identifier	Value	Source
CAS Number	248924-59-6	[2]
InChI	1S/C10H15BO3/c1-9(2)10(3,4)14-11(13-9)8-5-6-12-7-8/h5-7H,1-4H3	
SMILES	CC1(C)OB(OC1(C)C)c2ccoc2	

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of the key physical properties of furan-3-yl boronic acid pinacol ester.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

- Thermometer
- Mortar and pestle

Procedure:

- A small sample of furan-3-yl boronic acid pinacol ester is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range represents the melting point of the sample.

Boiling Point Determination (for liquids, adaptable for solids under vacuum)

While furan-3-yl boronic acid pinacol ester is a solid at room temperature, its boiling point can be determined under reduced pressure to prevent decomposition. The following is a general method adaptable for this purpose.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Apparatus for vacuum distillation (optional, for reduced pressure measurements)

Procedure:

- A small amount of the substance is placed in the test tube.
- A capillary tube, with its sealed end uppermost, is placed inside the test tube.
- The test tube is attached to a thermometer and heated in a heating bath.
- The temperature is raised until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for confirming the structure of furan-3-yl boronic acid pinacol ester.

- Sample Preparation: A small amount of the compound is dissolved in a deuterated solvent (e.g., CDCl_3).
- ^1H NMR: The spectrum will show characteristic signals for the protons on the furan ring and the methyl protons of the pinacol group. The chemical shifts, integration, and coupling patterns provide detailed structural information.
- ^{13}C NMR: The spectrum will display signals for each unique carbon atom in the molecule, including those in the furan ring and the pinacol ester group.
- ^{11}B NMR: This technique can be used to characterize the boron center.

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: The solid sample can be analyzed as a KBr pellet or a thin film.

- **Expected Absorptions:** The IR spectrum will show characteristic absorption bands for C-H, C=C, and C-O bonds within the furan ring, as well as B-O and C-O bonds of the boronic ester group.

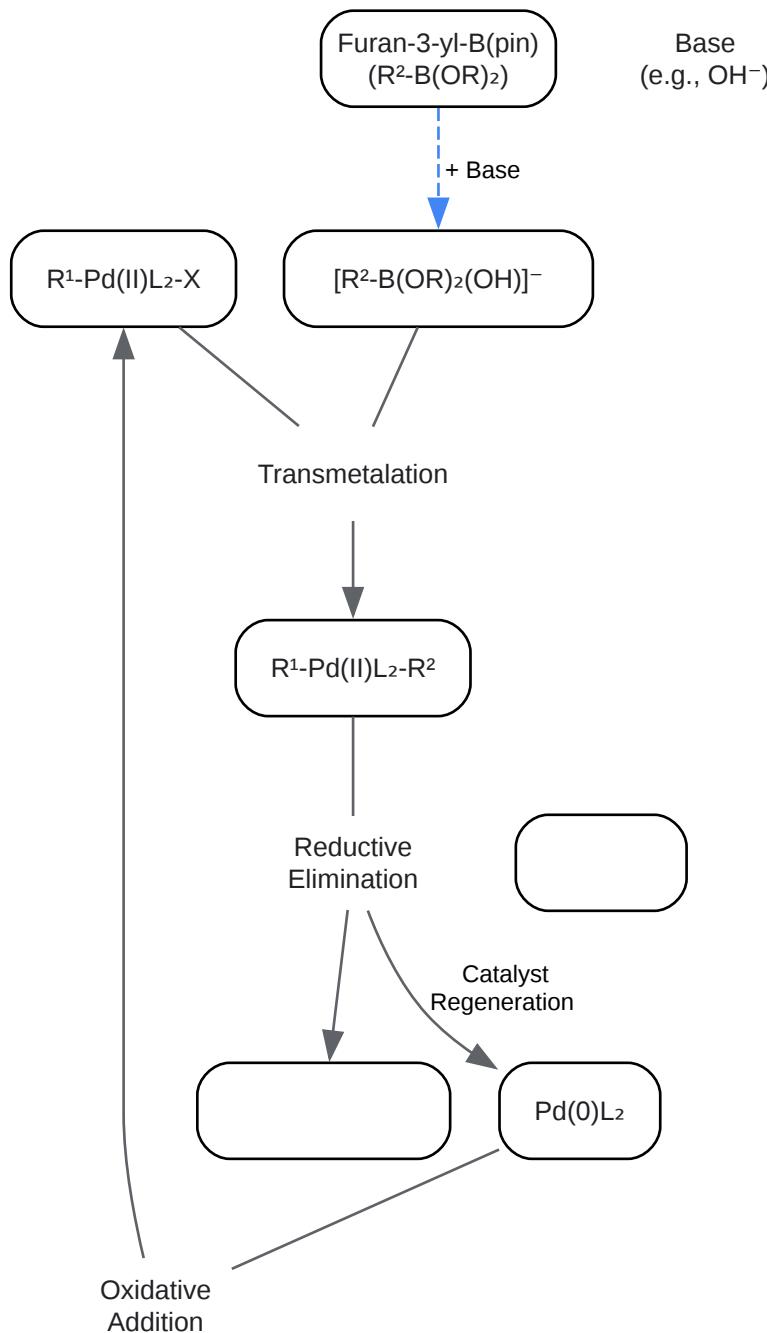
Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

- **Ionization:** A suitable ionization technique, such as electron ionization (EI) or electrospray ionization (ESI), is used to generate ions from the sample.
- **Analysis:** The mass-to-charge ratio of the molecular ion (M^+) and its fragment ions are measured, confirming the molecular weight and providing clues about the molecule's structure.

Application in Suzuki-Miyaura Cross-Coupling

Furan-3-yl boronic acid pinacol ester is a vital reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between sp^2 -hybridized carbon atoms. It is widely used in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.

The general mechanism involves three key steps: oxidative addition, transmetalation, and reductive elimination.



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Suzuki-Miyaura Cross-Coupling Catalytic Cycle

In this catalytic cycle, the active Pd(0) catalyst undergoes oxidative addition with an organohalide. Subsequently, in the transmetalation step, the organic group from the furan-3-yl boronic acid pinacol ester is transferred to the palladium center, facilitated by a base. Finally,

reductive elimination yields the cross-coupled product and regenerates the Pd(0) catalyst, allowing the cycle to continue.

Safety and Handling

Furan-3-yl boronic acid pinacol ester should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. It is advisable to consult the Safety Data Sheet (SDS) for detailed safety information before use.

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References

- 1. 3-Furanboronic acid pinacol ester | 248924-59-6 [chemicalbook.com]
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